

Thermophysical Property Data for 2-Fluorobutane

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Compound Focus: 2-Fluorobutane

CAS No.: 359-01-3

Cat. No.: S617584

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The most comprehensive data available comes from the **NIST/TRC Web Thermo Tables (WTT)**, which provides critically evaluated recommendations. The following table summarizes the available quantitative data for **2-Fluorobutane** (C₄H₉F, Molar Mass: 76.114 g/mol) [1].

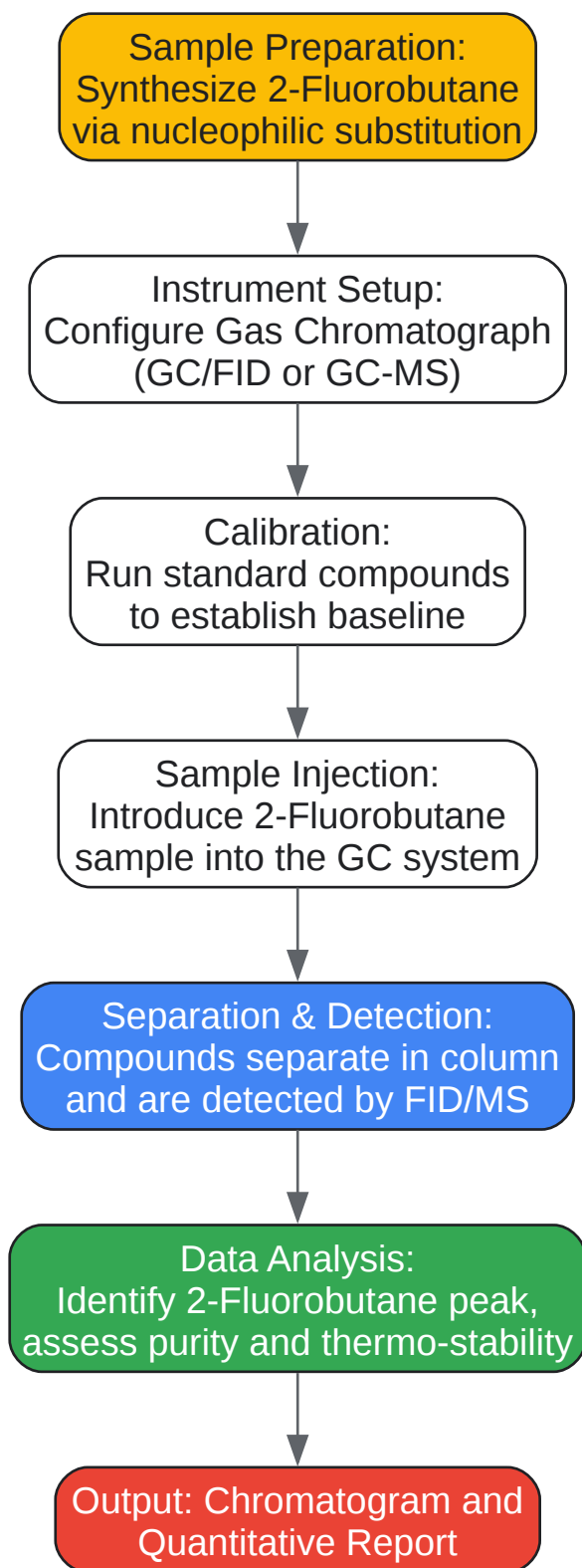
Property	Value / Range	Conditions / Notes
Molar Mass	76.114 g/mol	[1]
Normal Boiling Temperature	Data Available	Recommended value in WTT [1]
Critical Temperature	Data Available	Recommended value in WTT [1]
Critical Pressure	Data Available	Recommended value in WTT [1]
Density (Liquid in equilibrium with Gas)	10 experimental data points	Temperature range: 140 K to 448 K [1]
Density (Gas)	1 experimental data point	Temperature: 220 K to 440 K; Pressure: 0.0006 kPa to 641.364 kPa [1]
Enthalpy of Vaporization	Data Available	Temperature range: 220 K to 448 K [1]

Property	Value / Range	Conditions / Notes
Heat Capacity (Ideal Gas)	Data Available	Temperature range: 200 K to 1000 K [1]
Viscosity	Data Available	Liquid & Gas; Various temperature/pressure ranges [1]
Thermal Conductivity	Data Available	Liquid & Gas; Various temperature/pressure ranges [1]

For the specific density of the liquid under standard conditions, you would need to query the **NIST WTT database directly** using the provided URL to obtain the exact numerical value [1].

Experimental Protocol: Gas Chromatography Analysis

One common experimental method for studying and confirming the properties of **2-Fluorobutane**, as mentioned in research papers, is **Gas Chromatography (GC)**. The following workflow details a generalized protocol for analyzing **2-Fluorobutane** purity and stability [2].



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*Workflow for Gas Chromatography analysis of **2-Fluorobutane**.*

Detailed Methodological Steps

- **Sample Preparation:** **2-Fluorobutane** can be synthesized via **nucleophilic substitution** reactions for subsequent analysis [2].
- **Instrument Calibration:** The Gas Chromatograph (GC) is configured, typically with a **Flame Ionization Detector (FID)** or Mass Spectrometer (MS). The system is calibrated using standard hydrocarbon compounds to ensure accurate retention time and response factor data [2].
- **Sample Injection and Separation:** A small, precise volume of the prepared sample is injected into the GC inlet. The components are vaporized and carried by an inert gas through a chromatographic column, where they separate based on their differing interactions with the column coating [2].
- **Detection and Data Analysis:** As separated compounds elute from the column, they are detected by the FID or MS. The resulting chromatogram shows peaks at specific retention times. The peak corresponding to **2-Fluorobutane** is identified by comparing its retention time with known standards. The area and shape of the peak are used to **quantify the compound** and **assess its purity and thermo-stability** over time [2].

A Guide to Accessing Authoritative Data

Since the specific density value you mentioned was not found, here is a practical path forward for your research:

- **Consult the Primary Source:** The **NIST WTT database** is the most authoritative source identified in the search. You can access it directly at: [Link] to retrieve the exact density data across various temperatures [1].
- **Explore Academic Literature:** Use scholarly databases to search for papers on **2-Fluorobutane**. The search results indicate that topics such as "**ab initio methods**," "**elimination reactions**," "**regio- and stereoselectivities**," and "**thermo-stability**" have been studied, which may contain the density data you need [2].
- **Verify the 0.77 g/cm³ Value:** When you find a density value in literature, carefully note the **temperature and pressure conditions** at which it was measured, as these factors significantly influence density.

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References

1. - 2 -- Critically Evaluated Thermophysical Property fluorobutane ... Data [wtt-pro.nist.gov]

2. - 2 | Semantic Scholar fluorobutane [semanticscholar.org]

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